

Pharmacological profile of 6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline.

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Compound of Interest

Compound Name: 6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline

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An In-Depth Technical Guide to the Pharmacological Profile of **6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline**

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Abstract

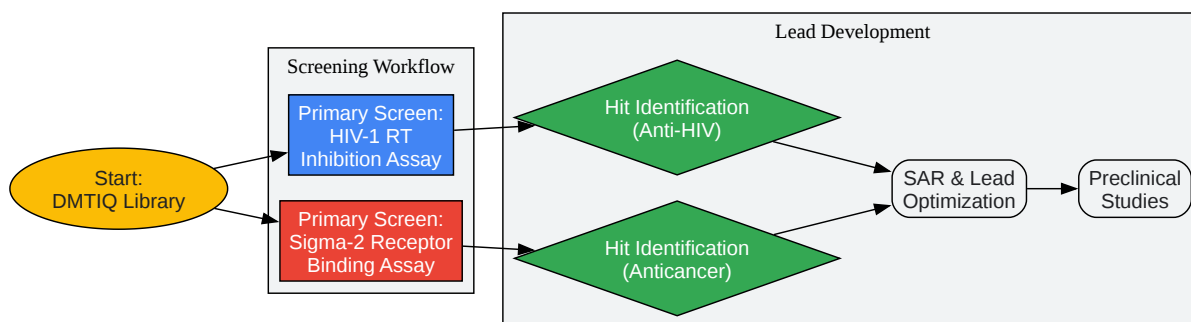
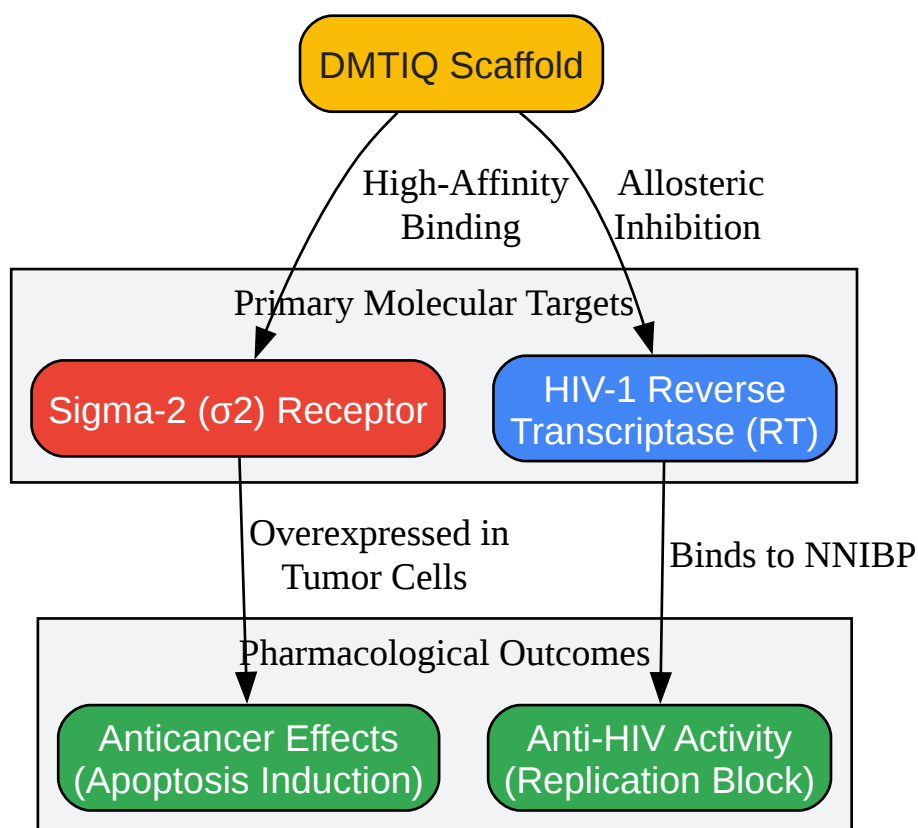
6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline (DMTIQ), a key member of the tetrahydroisoquinoline (THIQ) class of alkaloids, represents a privileged scaffold in modern medicinal chemistry.[1] Naturally occurring in various plant species, this heterocyclic compound and its derivatives have garnered significant attention for their diverse and potent biological activities.[2] This guide provides a comprehensive analysis of the pharmacological profile of DMTIQ, detailing its primary molecular targets, mechanisms of action, and therapeutic potential. We will explore its significant interactions with sigma-2 (σ_2) receptors and HIV-1 reverse transcriptase, as well as its emerging roles in oncology, virology, and neuropharmacology, providing a foundational resource for researchers and drug development professionals.

Introduction to the DMTIQ Scaffold

The 1,2,3,4-tetrahydroisoquinoline (THIQ) nucleus is a foundational structure in numerous natural products and synthetic molecules, exhibiting a broad spectrum of biological effects. DMTIQ, also known as heliamine, is distinguished by methoxy groups at the 6 and 7 positions

of the isoquinoline ring system.^[3] This substitution pattern is not merely decorative; it is critical for many of its specific molecular interactions and pharmacological activities.^[4]

Synthetically, DMTIQ is accessible through established methods such as the Pictet-Spengler condensation or the Pomeranz–Fritsch–Bobbitt cyclization, which allow for the versatile construction of the core THIQ ring system.^{[5][4][6]} Its hydrochloride salt form is often used in research to improve solubility and stability in aqueous media.^{[3][7]} The true value of DMTIQ lies in its role as a versatile pharmacophore, serving as a starting point for the development of novel therapeutic agents targeting a range of enzymes and receptors.^[4]



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References

- 1. Medicinal chemistry perspectives of 1,2,3,4-tetrahydroisoquinoline analogs – biological activities and SAR studies - RSC Advances (RSC Publishing) DOI:10.1039/D1RA01480C [pubs.rsc.org]
- 2. 6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline | C₁₂H₁₇NO₂ | CID 10302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline 97 2328-12-3 [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- 5. mdpi.com [mdpi.com]
- 6. Diastereoselective Synthesis of (-)-6,7-Dimethoxy-1,2,3,4-tetrahydroisoquinoline-1-carboxylic Acid via Morpholinone Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. chemimpex.com [chemimpex.com]
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